

Off-Target Effects of 1-(cyclopropylmethyl)-1H-pyrazol-4-ol: A Comparative Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1-(cyclopropylmethyl)-1H-pyrazol-4-ol

CAS No.: 1597876-36-2

Cat. No.: B1432034

[Get Quote](#)

Executive Summary: The Scaffold Liability Profile

1-(cyclopropylmethyl)-1H-pyrazol-4-ol is an electron-rich, lipophilic pyrazole derivative. In drug discovery, it serves two primary roles:

- **Warhead/Anchor:** A hinge-binding motif in kinase inhibitors (targeting HPK1, c-Met).
- **Metabolite/Leaving Group:** A potential hydrolysis product of carbamate-based MAGL inhibitors.

Its "off-target" profile is defined by its ability to act as a low-affinity, promiscuous binder to ATP-binding pockets and specific GPCR allosteric sites. Unlike inert fragments, this molecule possesses specific liabilities that can confound experimental data if not controlled.

Core Liability Matrix

Feature	Primary Liability	Mechanism
Kinase Selectivity	Moderate Risk	The pyrazole-4-ol core mimics the purine ring of ATP, potentially binding to the hinge region of kinases like c-Met and HPK1.
GPCR Activity	Specific Risk	Structural overlap with M4 PAMs suggests potential allosteric modulation of muscarinic receptors. [1]
Metabolic Stability	High Risk	The 4-hydroxyl group is a prime site for Glucuronidation (UGT), rapidly altering pharmacokinetics in vivo.

Comparative Analysis: Performance vs. Alternatives

When selecting a pyrazole scaffold for lead optimization, **1-(cyclopropylmethyl)-1H-pyrazol-4-ol** offers a balance of lipophilicity and solubility, but introduces specific off-target risks compared to standard alternatives.

Comparison Table: Scaffold Performance & Liability

Feature	1-(cyclopropylmethyl)-1H-pyrazol-4-ol (Subject)	1-Methyl-1H-pyrazol-4-ol (Alternative A)	1-Phenyl-1H-pyrazol-4-ol (Alternative B)
Lipophilicity (cLogP)	~0.8 - 1.2 (Optimal for cell permeability)	~ -0.2 (Too polar for some pockets)	~1.5 - 2.0 (High non-specific binding)
Kinase Off-Targets	Specific: Hits c-Met, HPK1, and potentially ALK due to cyclopropyl fit in hydrophobic sub-pockets.	Low: Lacks the hydrophobic bulk to anchor tightly in the back-pocket.	High: Broad promiscuity due to hydrophobic stacking; "Frequent Hitter".
Metabolic Risk	Moderate: Cyclopropyl ring is relatively stable; -OH is the main soft spot.	Low: Simple structure, but rapid renal clearance.	High: Phenyl ring susceptible to CYP oxidation (epoxidation).
GPCR Liability	M4 Muscarinic: Potential allosteric activity. [1] [2]	Negligible: Too small for most allosteric pockets.	Variable: Often binds adenosine receptors.

Expert Insight:

“

Use **1-(cyclopropylmethyl)-1H-pyrazol-4-ol** when targeting enzymes with a distinct hydrophobic pocket near the active site (e.g., MAGL, HPK1). However, if your target lacks this feature, the cyclopropyl group acts as a "grease ball," increasing non-specific hydrophobic binding (NSB) and off-target noise compared to the methyl analog.

Detailed Off-Target Mechanisms

A. Kinase Promiscuity (The Hinge Binder Effect)

The pyrazole-4-ol moiety is a classic bioisostere for the phenol group found in many kinase inhibitors. The 1-cyclopropylmethyl group provides a "shape-fill" effect in the ATP-binding pocket.

- Mechanism: The nitrogen at position 2 acts as a hydrogen bond acceptor, while the 4-OH can act as a donor/acceptor.
- Key Off-Targets:
 - HPK1 (Map4k1): This scaffold is a known core for HPK1 inhibitors used in immunoncology. Using this fragment alone may result in weak inhibition (), but sufficient to alter T-cell signaling baselines.
 - c-Met: The cyclopropyl group fits the hydrophobic sub-pocket of c-Met, leading to potential cross-reactivity.

B. GPCR Allosteric Modulation (The M4 Connection)

Recent patent literature links heteroaryl piperidine ethers containing this pyrazole moiety to M4 Muscarinic Acetylcholine Receptor modulation.

- Risk: If this molecule is used as a fragment or released as a metabolite, it may act as a weak Positive Allosteric Modulator (PAM), potentiating acetylcholine signaling.
- Physiological Impact: Unexpected changes in dopamine release or cognitive markers in in vivo models.

Experimental Protocols for Validation

To validate the specificity of this molecule in your system, you must run the following self-validating control loops.

Protocol 1: Thermal Shift Assay (TSA) for Kinase Selectivity

Objective: Determine if the fragment binds to a panel of off-target kinases (HPK1, c-Met).

- Preparation: Prepare a stock of **1-(cyclopropylmethyl)-1H-pyrazol-4-ol** (50 mM in DMSO).
- Reaction Mix:
 - Protein: 2 M Kinase Domain (e.g., HPK1).
 - Dye: SYPRO Orange (5x final concentration).
 - Compound: 500 M final concentration (High conc. required for fragments).
- Execution: Run melt curve from 25°C to 95°C (0.3°C/step) on a qPCR machine.
- Analysis: Calculate . A shift of indicates significant binding.
 - Control: Use 1-Methyl-1H-pyrazol-4-ol as a negative control (should show lower due to weaker hydrophobic effect).

Protocol 2: Activity-Based Protein Profiling (ABPP) for Serine Hydrolases

Objective: If using this as a MAGL probe, ensure it does not inhibit other serine hydrolases (FAAH, ABHD6).

- Lysate Prep: Prepare proteome lysates from mouse brain or relevant cell line (1 mg/mL).
- Incubation: Treat lysate with **1-(cyclopropylmethyl)-1H-pyrazol-4-ol** (1-50

M) for 30 min at 37°C.

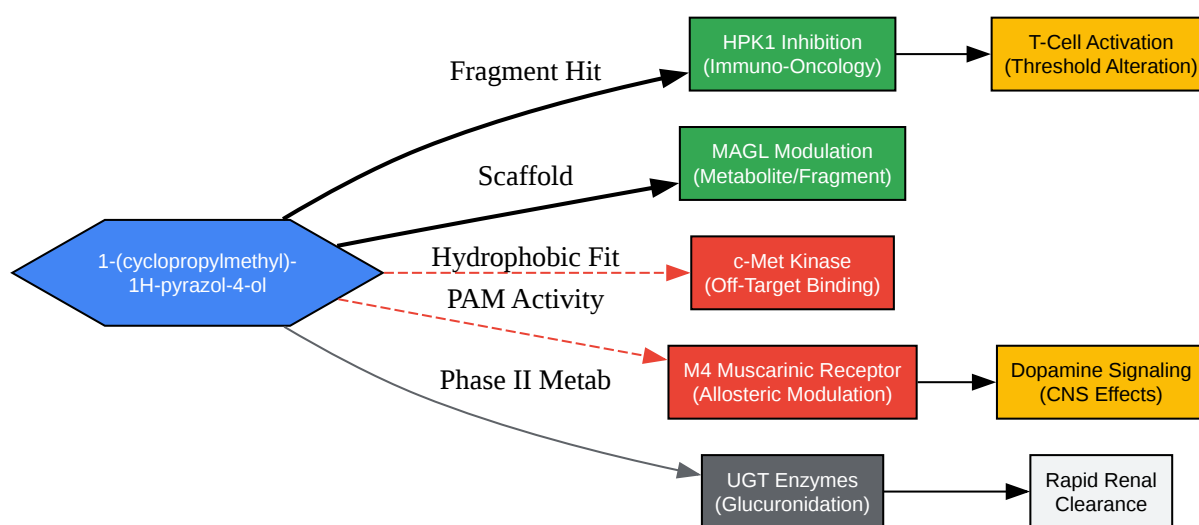
- Probe Labeling: Add FP-Rhodamine (fluorophosphonate probe) (1

M) for 20 min.

- Visualization: Run SDS-PAGE and scan for fluorescence.
- Result: Disappearance of bands indicates off-target inhibition of serine hydrolases.

Visualizing the Biological Interaction Space

The following diagram illustrates the mechanistic pathways where **1-(cyclopropylmethyl)-1H-pyrazol-4-ol** exerts its primary and off-target effects.



[Click to download full resolution via product page](#)

Figure 1: Interaction map showing the primary utility of the scaffold (Green) versus its off-target liabilities (Red) and metabolic fate (Grey).

References

- Aminopyrazine compounds as HPK1 inhibitors. World Intellectual Property Organization, WO2021032148A1.[3] (Describes the use of the pyrazole scaffold in HPK1 inhibition).
- Heteroaryl piperidine ether allosteric modulators of the M4 muscarinic acetylcholine receptor. World Intellectual Property Organization, WO2018112843A1. (Links the scaffold to GPCR modulation).
- Discovery of JNJ-42226314, a Reversible Monoacylglycerol Lipase (MAGL) Inhibitor. Journal of Medicinal Chemistry. (Discusses pyrazole-urea scaffolds in MAGL inhibition).
- **1-(Cyclopropylmethyl)-1H-pyrazol-4-ol** Product Page. Sigma-Aldrich. (Chemical properties and handling).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. WO2018112843A1 - Heteroaryl piperidine ether allosteric modulators of the m4 muscarinic acetylcholine receptor - Google Patents [patents.google.com]
- 2. WO2018112843A1 - Heteroaryl piperidine ether allosteric modulators of the m4 muscarinic acetylcholine receptor - Google Patents [patents.google.com]
- 3. WO2021032148A1 - Aminopyrazine compounds as hpk1 inhibitor and the use thereof - Google Patents [patents.google.com]
- To cite this document: BenchChem. [Off-Target Effects of 1-(cyclopropylmethyl)-1H-pyrazol-4-ol: A Comparative Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1432034/docs#off-target-effects-of-1-cyclopropylmethyl-1h-pyrazol-4-ol-a-comparative-guide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)